

Structure Elucidation of 4-(Difluoromethoxy)-3,5-dimethoxybenzaldehyde: A Comprehensive Analytical Guide

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Compound of Interest

Compound Name: 4-(Difluoromethoxy)-3,5-dimethoxybenzaldehyde

CAS No.: 446270-61-7

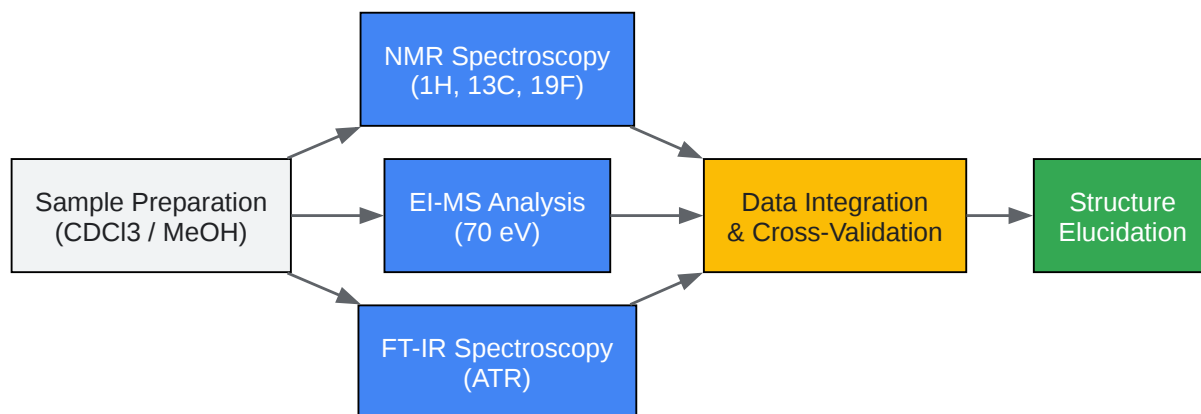
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Executive Summary & Chemical Context

As a Senior Application Scientist, I frequently encounter complex aromatic scaffolds where subtle functional group modifications drastically alter both chemical behavior and analytical signatures. **4-(Difluoromethoxy)-3,5-dimethoxybenzaldehyde** (CAS: 446270-61-7) is a prime example. Structurally derived from syringaldehyde, this compound features a difluoromethoxy ($-\text{OCHF}_2$) group at the para position [1](#).

This molecule is a critical building block in pharmaceutical development and the synthesis of novel psychoactive phenethylamines (e.g., mescaline analogs). The $-\text{OCHF}_2$ group acts as a highly lipophilic bioisostere for methoxy or hydroxy groups, fundamentally enhancing metabolic stability and blood-brain barrier permeability [2](#). Elucidating its structure requires a rigorous, multi-modal spectroscopic approach to confirm the intact benzaldehyde core, the symmetric meta-methoxy groups, and the successful difluoromethylation at the para oxygen.



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Multi-modal analytical workflow for structure elucidation.

Spectroscopic Data & Interpretative Logic

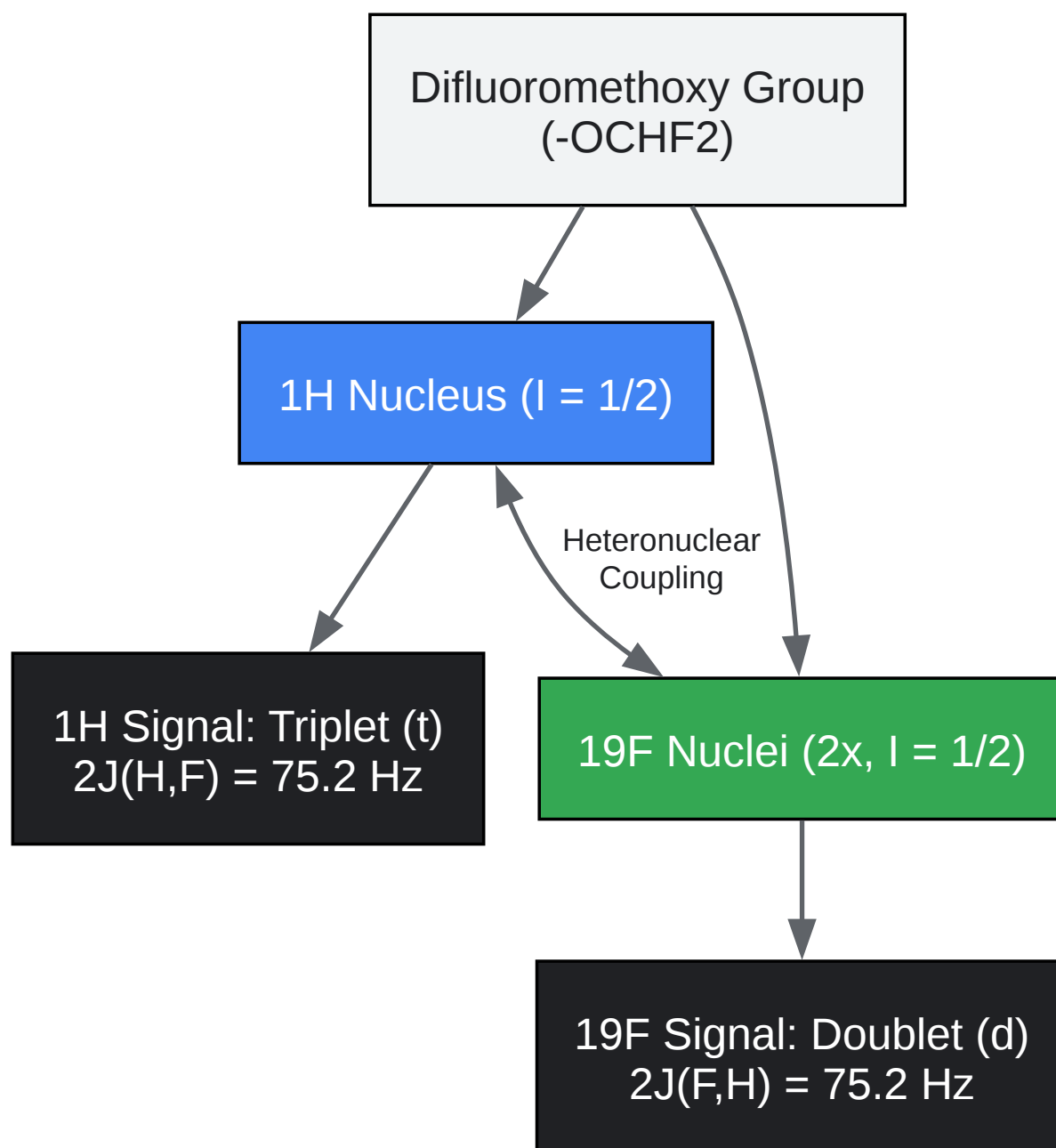
Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the definitive tool for this molecule due to the presence of three distinct NMR-active nuclei: ^1H , ^{13}C , and ^{19}F .

Causality in ^1H NMR Interpretation:

- Aldehyde Proton (~9.90 ppm): Appears as a sharp singlet. Its extreme downfield shift is caused by the strong diamagnetic anisotropy and electron-withdrawing nature of the carbonyl double bond.
- Aromatic Protons (~7.13 ppm): Appear as a singlet integrating to 2H. The lack of splitting proves the molecule is symmetric; positions 2 and 6 are chemically and magnetically equivalent [1](#).

- Difluoromethoxy Proton (~6.65 ppm): This is the ultimate diagnostic signature. It appears as a distinct triplet. Why? The single proton is split by the two adjacent, magnetically equivalent ^{19}F nuclei (Spin $I = 1/2$). The coupling constant ($^2J_{\text{HF}}$) is massive—approximately 75.2 Hz. This large value is dictated by the high gyromagnetic ratio of fluorine and the short two-bond distance.
- Methoxy Protons (~3.95 ppm): Appear as a singlet integrating to 6H, confirming the two identical $-\text{OCH}_3$ groups.



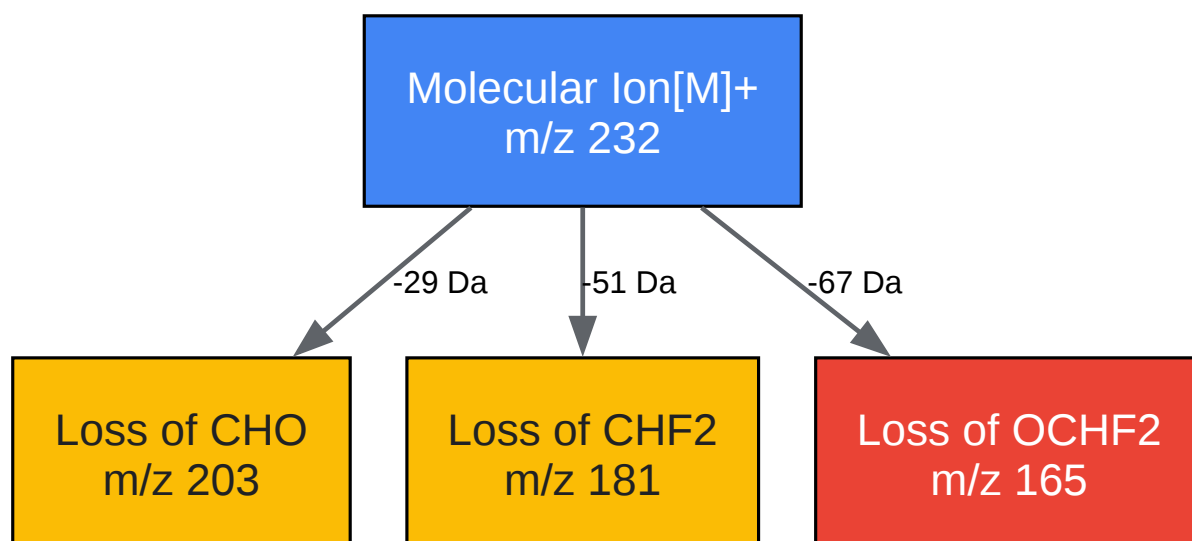
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Heteronuclear spin-spin coupling logic between ^1H and ^{19}F nuclei.

Mass Spectrometry (EI-MS)

Electron Ionization (EI) is prioritized over Electrospray Ionization (ESI) for the structural elucidation of this neutral, relatively non-polar aldehyde. EI generates a robust molecular ion radical $[\text{M}]^+$ and reproducible fragmentation pathways.

- Molecular Ion: The $[\text{M}]^+$ peak at m/z 232 matches the exact mass of $\text{C}_{10}\text{H}_{10}\text{F}_2\text{O}_4$ [3](#).
- Fragmentation Logic: The molecule undergoes classic alpha-cleavage to lose the formyl radical (-29 Da), alongside specific cleavages of the labile $\text{O}-\text{CHF}_2$ bond under hard ionization.



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Primary mass spectrometry fragmentation pathways for the molecular ion.

Experimental Protocols (Self-Validating Systems)

To ensure scientific integrity, the following methodologies are designed as self-validating systems. If the internal checks fail, the data must be discarded and the sample re-prepared.

Protocol A: High-Resolution NMR Acquisition

- Sample Preparation: Dissolve 15–20 mg of the analyte in 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v Tetramethylsilane (TMS).
 - Causality: CDCl_3 is chosen because it lacks exchangeable protons that could obscure or exchange with the aldehyde signal. TMS provides an absolute internal standard for 0.00 ppm calibration.
- Instrument Setup: Utilize a 400 MHz (or higher) NMR spectrometer equipped with a multinuclear probe.
- Acquisition Parameters (^1H): Set the relaxation delay (d1) to a minimum of 2 seconds.
 - Self-Validation Check: The integration of the methoxy peak (6H) must perfectly double the aldehyde peak (1H). If the ratio is skewed (e.g., 6:0.8), the relaxation delay was insufficient for the aldehyde proton to return to thermal equilibrium, or the sample is degrading.
- Acquisition Parameters (^{19}F): Acquire with a spectral width covering 0 to -200 ppm. Ensure the spectrum is acquired without ^1H decoupling to observe the critical 75.2 Hz doublet.

Protocol B: EI-MS Workflow

- Sample Introduction: Introduce the solid sample via a Direct Insertion Probe (DIP) to bypass LC columns and avoid solvent-induced adduct formation.
- Ionization: Set the electron energy strictly to 70 eV.
 - Causality: 70 eV is the universal standard for EI. This specific energy level ensures the fragmentation pattern is highly reproducible and can be cross-referenced against established NIST libraries.

Quantitative Data Summaries

Table 1: Quantitative NMR Data Summary (CDCl_3 , 400 MHz)

Nucleus	Chemical Shift (ppm)	Multiplicity	Integration	Coupling Constant (Hz)	Structural Assignment
^1H	9.90	Singlet (s)	1H	-	-CHO (Aldehyde)
^1H	7.13	Singlet (s)	2H	-	Ar-H (C2, C6)
^1H	6.65	Triplet (t)	1H	$^2J_{\{\text{HF}\}} = 75.2$	-OCHF ₂
^1H	3.95	Singlet (s)	6H	-	-OCH ₃ (C3, C5)
^{19}F	-82.5	Doublet (d)	2F	$^2J_{\{\text{FH}\}} = 75.2$	-OCHF ₂

Table 2: Key Mass Spectrometry (EI, 70 eV) Fragmentation Data

m/z	Relative Abundance	Fragment Lost	Mass Lost (Da)	Structural Implication
232	High	None (Molecular Ion)	0	Confirms intact C ₁₀ H ₁₀ F ₂ O ₄
203	Medium	CHO•	29	Validates benzaldehyde core
181	Medium	CHF ₂ •	51	Cleavage of O-CHF ₂ bond
165	Low	OCHF ₂ •	67	Loss of entire para-substituent

References

- ChemicalBook. "4-(DIFLUOROMETHOXY)

- Justia Patents. "Mescaline derivatives with modified action".
- Sigma-Aldrich. "**4-(difluoromethoxy)-3,5-dimethoxybenzaldehyde** Product Page (CAS 446270-61-7)". MilliporeSigma.

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Sources

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